

An In-depth Technical Guide to 4-Methoxybenzophenone and Its Synonyms

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Compound of Interest

Compound Name: **4-Methoxybenzophenone**

Cat. No.: **B1664615**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Methoxybenzophenone**, a widely utilized organic compound. The document details its chemical synonyms, physical and chemical properties, synthesis protocols, and key applications, with a focus on presenting data in a clear and accessible format for scientific professionals.

Chemical Synonyms and Identifiers

4-Methoxybenzophenone is known by a variety of names in scientific literature and commercial databases. A comprehensive list of its synonyms and chemical identifiers is provided below for clear identification and cross-referencing.

- (4-Methoxyphenyl)(phenyl)methanone[1][2][3]
- 4-Benzoylanisole[1][3][4][5]
- p-Methoxybenzophenone[1][2][3][6]
- Phenyl p-anisyl ketone[1][3]
- Benzophenone, 4-methoxy-[1][2][4]
- Methanone, (4-methoxyphenyl)phenyl-[1][2][4]

- NSC 2194[1][4]
- p-Benzoylanisole[4]
- 4-Methoxydibenzoyl[4]
- phenylp-anisylketone[4]
- p-methoxybenzylphenyl[4]

Chemical Identifiers:

Identifier	Value
CAS Number	611-94-9[1][4][5][6]
Molecular Formula	C14H12O2[1][4][6]
Molecular Weight	212.24 g/mol [1][2]
InChI Key	SWFHGHTMLYIBPPA-UHFFFAOYSA-N[1][2][4]
SMILES	COC1=CC=C(C=C1)C(=O)C2=CC=CC=C2[1][2][4]
PubChem CID	69146[1][6]
EC Number	210-285-5[1][7]
MDL Number	MFCD00008403[1][4][6]

Physicochemical Properties

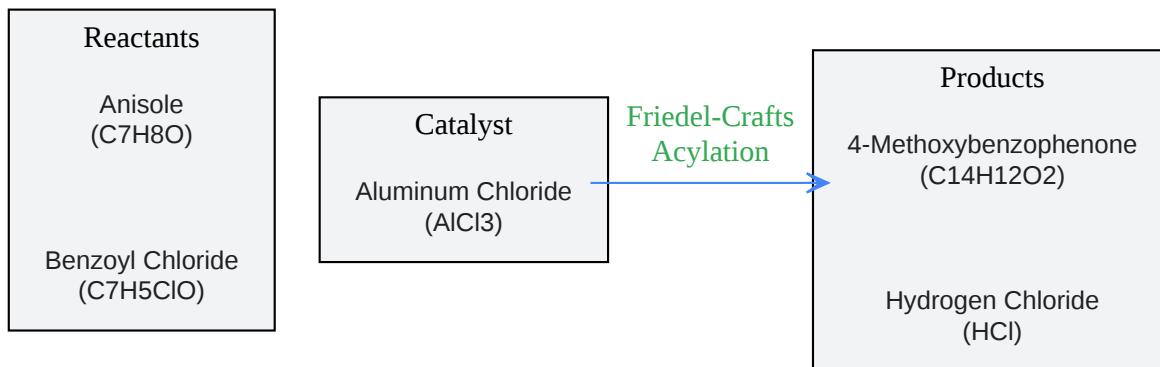
The physical and chemical properties of **4-Methoxybenzophenone** are summarized in the table below. These properties are crucial for its handling, formulation, and application in various scientific and industrial settings.

Property	Value	Source
Appearance	White to yellow-orange crystalline solid	[4] [6] [7]
Melting Point	60-63 °C	[4] [7]
Boiling Point	354-356 °C	[4] [6]
Density	1.108 g/cm ³ (estimate)	[4] [7]
Solubility	Insoluble in water; soluble in methanol and other organic solvents.	[4] [6] [7]
Flash Point	155.7 °C	[7]
Refractive Index	1.6000 (estimate)	[4]
Storage Temperature	Room Temperature, sealed in dry conditions.	[4] [5]

Synthesis of 4-Methoxybenzophenone

A common and efficient method for the synthesis of **4-Methoxybenzophenone** is through the Friedel-Crafts acylation of anisole with benzoyl chloride.

The following diagram illustrates the chemical reaction for the synthesis of **4-Methoxybenzophenone**.



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Caption: Friedel-Crafts acylation of anisole with benzoyl chloride.

The following protocol is a detailed procedure for the synthesis of **4-Methoxybenzophenone** in a laboratory setting.[\[8\]](#)

Materials:

- Anisole (10.8 g, 0.1 mole)
- Benzoyl chloride (14 g, 0.1 mole)
- Anhydrous aluminum chloride (15 g)
- Hexane (200 mL)
- Dichloromethane
- Pentane
- Dilute hydrochloric acid
- Ice

Procedure:

- Dissolve anisole and benzoyl chloride in 200 mL of hexane in a suitable reaction vessel and stir at room temperature.
- Slowly add anhydrous aluminum chloride to the mixture over a period of 15 minutes.
- Continue stirring the reaction mixture for an additional 15 minutes.
- Decant the hexane, and carefully hydrolyze the resulting viscous residue with 200 mL of a mixture of ice and dilute hydrochloric acid.
- Extract the organic fraction with dichloromethane.
- Wash the resulting dichloromethane solution with water.
- Remove the dichloromethane using a rotary evaporator, which will leave an oily product that solidifies upon standing.
- Break up the solidified product, wash it with two 50 mL portions of pentane, and then dry it to yield **4-Methoxybenzophenone**.

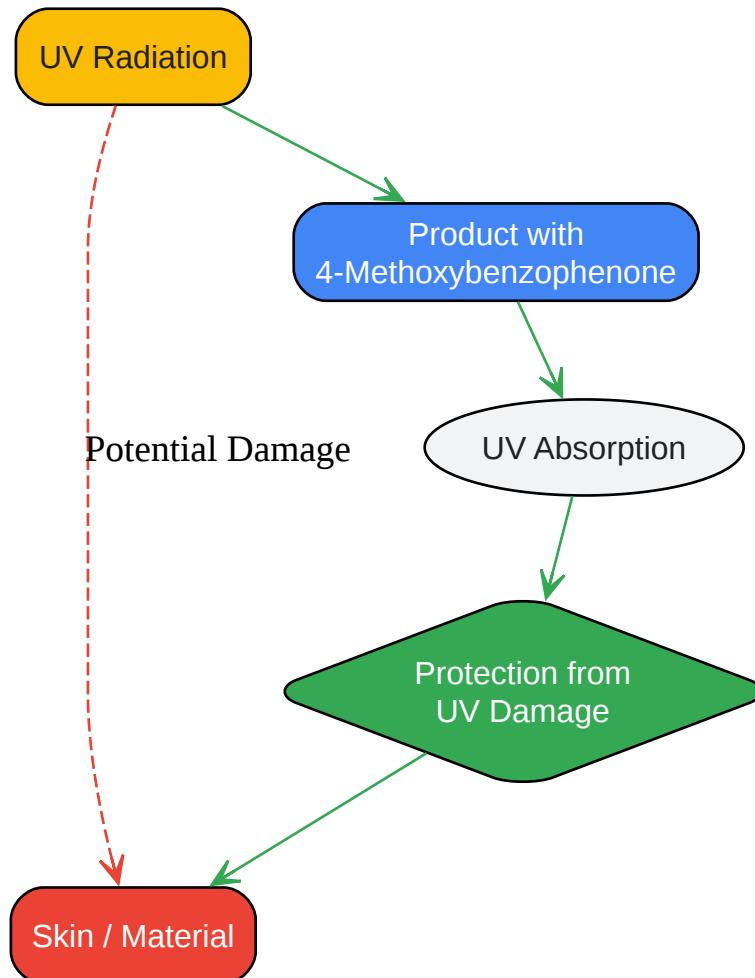
Applications

4-Methoxybenzophenone has several important applications across various industries, primarily due to its ability to absorb UV radiation.

- UV Filter: It is a crucial ingredient in sunscreens and other personal care products, protecting the skin from harmful UV radiation.[6]
- Photostabilizer: In the production of plastics and coatings, it acts as a stabilizer to prevent UV degradation, thereby improving the durability and longevity of the materials.[6]
- Photoinitiator: It is used as a photoinitiator in UV-curing applications, such as in inks, adhesives, and coatings.[4][7]
- Pharmaceutical Intermediate: It serves as a valuable intermediate in the synthesis of more complex molecules in pharmaceutical research.[6]

- Flavor and Fragrance Industry: It is used to create specific scent profiles in perfumes and other scented products.[6]

The following diagram illustrates the workflow of its primary application as a UV absorber.



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Caption: Mechanism of UV protection by **4-Methoxybenzophenone**.

Spectral Data

A summary of the key spectral data for **4-Methoxybenzophenone** is provided in the table below. This information is essential for its identification and characterization.

Spectral Data Type	Key Features
¹ H NMR	Spectral data available.[1]
¹³ C NMR	Spectral data available.[1]
IR Spectroscopy	Spectral data available.[1]
Mass Spectrometry (GC-MS)	Major peaks at m/z 135, 212, 213, 105, 77.[1]
UV-Vis Spectroscopy	Spectral data available, confirming its UV absorption properties.[1]

Safety and Handling

4-Methoxybenzophenone is classified as an irritant.[[1](#)][[4](#)] The following GHS hazard statements apply:

- H302: Harmful if swallowed.[[4](#)]
- H315: Causes skin irritation.[[1](#)][[4](#)]
- H319: Causes serious eye irritation.[[1](#)][[4](#)]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[[1](#)][[4](#)]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[1](#)][[4](#)]

Proper personal protective equipment (PPE), including eye shields and gloves, should be used when handling this chemical. It should be stored in a well-ventilated place and the container kept tightly closed.

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